

Personal protective equipment for handling 2-Furanacryloyl-phenylalanyl-glycyl-glycine

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Compound of Interest

Compound Name: 2-Furanacryloyl-phenylalanyl-glycyl-glycine

Cat. No.: B1336294

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Essential Safety and Handling Guide for 2-Furanacryloyl-phenylalanyl-glycyl-glycine

This guide provides immediate, essential safety and logistical information for handling **2-Furanacryloyl-phenylalanyl-glycyl-glycine** (FAPGG). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

While **2-Furanacryloyl-phenylalanyl-glycyl-glycine** is not classified as a hazardous substance or mixture, adherence to standard laboratory safety protocols is crucial to minimize any potential risks.^[1] The primary physical hazard is the potential for dust explosion if the finely distributed powder is aerosolized.

Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses or chemical safety goggles.	To protect eyes from accidental splashes or dust.
Skin Protection	Nitrile gloves and a lab coat.	To prevent direct skin contact with the chemical.
Respiratory Protection	Required when dusts are generated. Use a NIOSH-approved respirator.	To prevent inhalation of fine particles.

Operational and Disposal Plans

Handling and Storage:

- Handle in accordance with good industrial hygiene and safety practices.[\[2\]](#)
- Avoid generating dust.
- Ensure adequate ventilation.
- Store in a tightly closed container in a dry, well-ventilated place.

Spill Management:

- Evacuate and Secure: Evacuate the immediate area and ensure adequate ventilation.
- Containment: Cover drains to prevent the substance from entering the water system.
- Clean-up: Carefully sweep or scoop up the dry powder, avoiding dust generation. Collect the spilled material and place it in a suitable container for disposal.
- Decontamination: Clean the affected area thoroughly with soap and water.

Disposal:

- Dispose of the waste material in accordance with local, state, and federal regulations.

- Do not allow the product to enter drains or waterways.

Physical and Chemical Properties

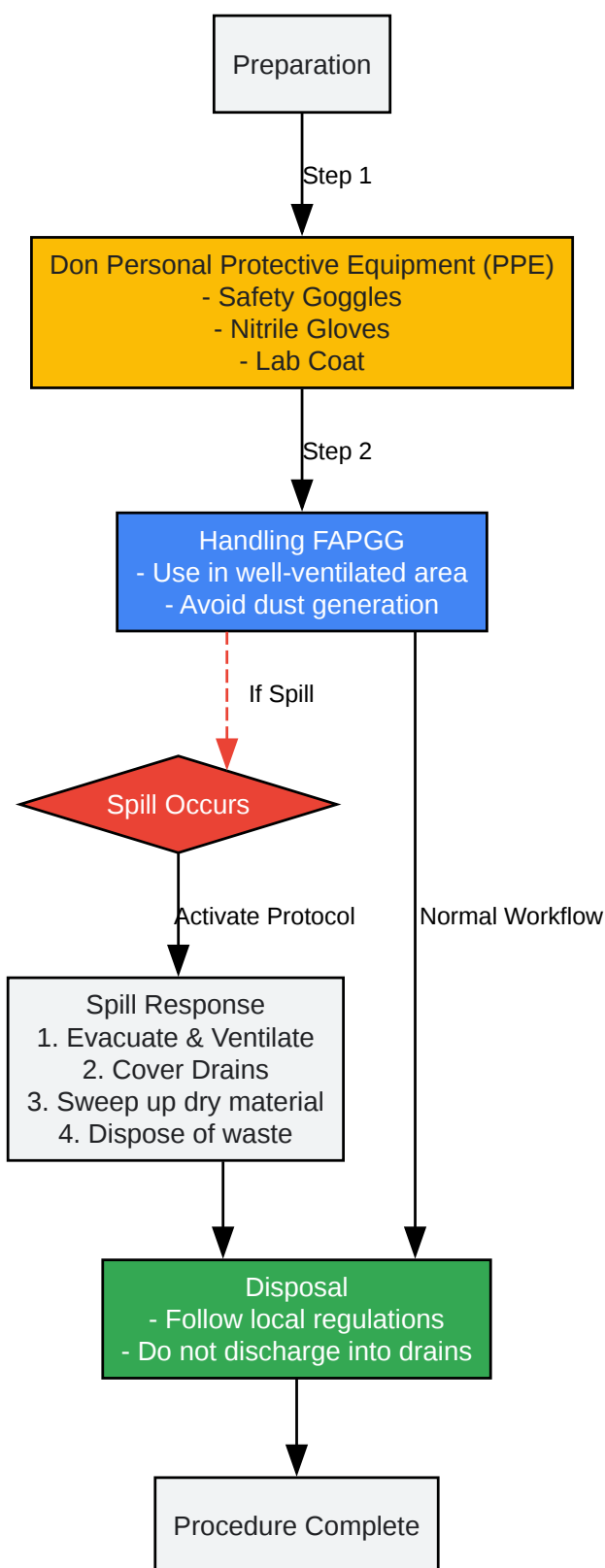
Property	Value
Physical State	Off-white to light tan powder[3]
Melting Point	245°C (decomposes)[3]
Boiling Point	842.3°C at 760 mmHg[3]
Flash Point	463.2°C[3]
Density	1.321 g/cm ³ [3]
Solubility	Soluble in 1 M NH ₄ OH (50 mg/mL)[3]

Experimental Protocols

First Aid Procedures:

- Inhalation: If inhaled, move the person to fresh air.[3] If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.
- Skin Contact: In case of contact, immediately wash the skin with soap and plenty of water while removing any contaminated clothing.[2]
- Eye Contact: Rinse eyes thoroughly with plenty of water for at least 15 minutes, including under the eyelids.[2] If irritation persists, consult a physician.
- Ingestion: Clean the mouth with water and drink plenty of water afterward.[4] Seek medical attention if you feel unwell.

Procedural Workflow



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Caption: Workflow for Safe Handling of FAPGG.

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